

Solubility Profile of Barium Hydroxide Monohydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Barium hydroxide monohydrate*

Cat. No.: *B1256788*

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Foreword: This technical guide provides a detailed analysis of the solubility of **barium hydroxide monohydrate** in two common laboratory solvents: water and ethanol. Intended for researchers, scientists, and professionals in drug development, this document compiles quantitative data, outlines experimental methodologies for solubility determination, and presents visual representations of the dissolution process and experimental workflows.

Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various applications, from chemical synthesis to pharmaceutical formulation. **Barium hydroxide monohydrate** exhibits significantly different solubility profiles in aqueous and alcoholic solvents.

The following table summarizes the quantitative solubility of barium hydroxide (calculated as the anhydrous form, $\text{Ba}(\text{OH})_2$) in water at various temperatures. It is important to note that while **barium hydroxide monohydrate** is described as slightly soluble in ethanol, specific quantitative data is not readily available in the reviewed literature.

Temperature (°C)	Solubility in Water (g/100 mL)	Solubility in Ethanol
0	1.67	Slightly Soluble[1][2][3][4]
10	2.48	Slightly Soluble[1][2][3][4]
20	3.89	Slightly Soluble[1][2][3][4]
30	5.59	Slightly Soluble[1][2][3][4]
40	8.22	Slightly Soluble[1][2][3][4]
50	11.7	Slightly Soluble[2][3]
60	20.9	Slightly Soluble[1][2][3][4]
80	101	Slightly Soluble[1][2][3][4]

Experimental Protocol for Solubility Determination

The following is a standard methodology for determining the solubility of a crystalline solid like **barium hydroxide monohydrate** in a given solvent.

Objective: To determine the concentration of a saturated solution of **barium hydroxide monohydrate** in a specified solvent at a controlled temperature.

Materials:

- **Barium hydroxide monohydrate**
- Solvent (e.g., deionized water, absolute ethanol)
- Constant temperature water bath or incubator
- Analytical balance
- Volumetric flasks
- Pipettes

- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Titration equipment (burette, beakers, indicator such as phenolphthalein) or other analytical instrumentation (e.g., ICP-OES for barium determination).

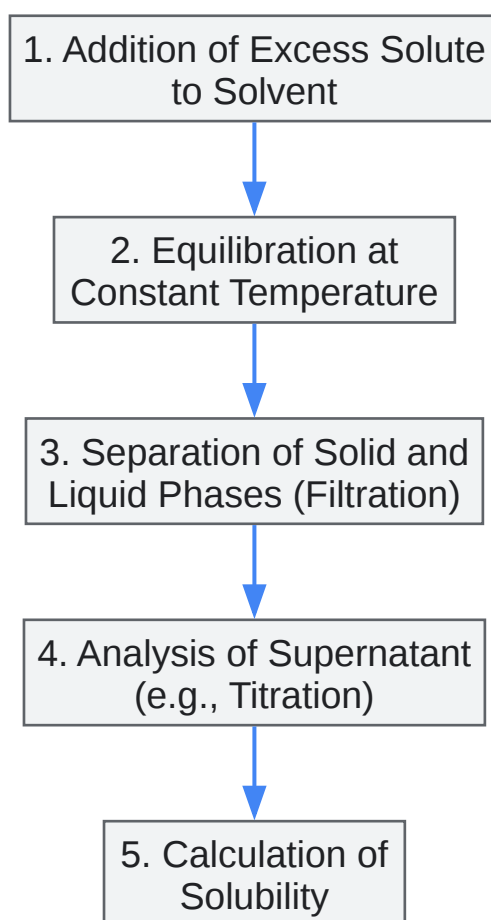
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **barium hydroxide monohydrate** to a known volume of the solvent in a sealed container.
 - Place the container in a constant temperature bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, allow the solution to stand undisturbed for a sufficient time for the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or dissolution.
 - Immediately filter the withdrawn sample to remove any undissolved solid particles.
- Analysis of Solute Concentration:
 - The concentration of barium hydroxide in the filtrate can be determined by a suitable analytical method. A common method is acid-base titration.
 - Titrate a known volume of the filtrate with a standardized solution of a strong acid (e.g., hydrochloric acid) using phenolphthalein as an indicator.
 - The concentration of barium hydroxide can be calculated from the volume of acid required to reach the endpoint.
- Data Reporting:

- Express the solubility in standard units, such as g/100 mL or mol/L, at the specified temperature.

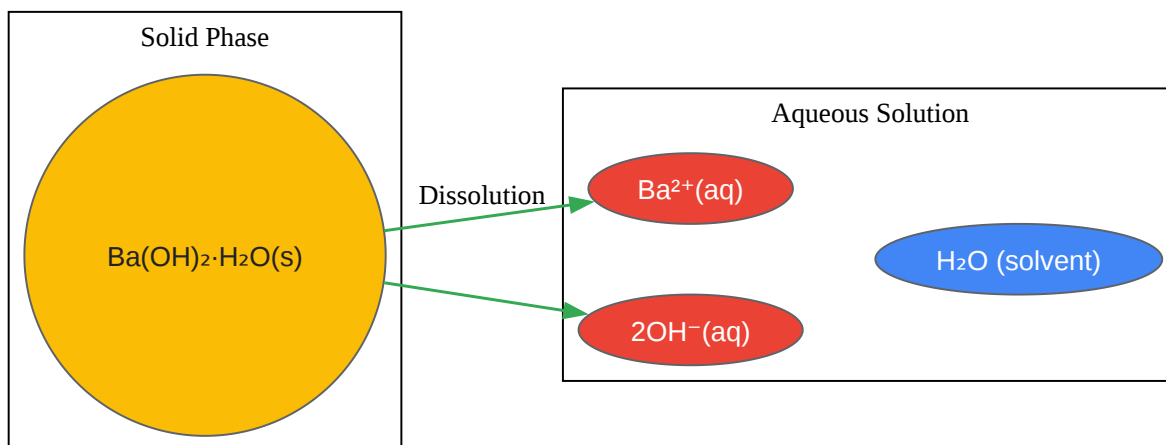
Visualizing the Process

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate the experimental workflow and the dissolution process.



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Caption: Experimental workflow for determining solubility.



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Caption: Dissolution and dissociation of barium hydroxide in water.

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